

# 4-(2-Hydroxyethoxy)benzaldehyde CAS number and molecular structure

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## Compound of Interest

Compound Name: 4-(2-Hydroxyethoxy)benzaldehyde

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## An In-depth Technical Guide to 4-(2-Hydroxyethoxy)benzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(2-Hydroxyethoxy)benzaldehyde**, including its chemical identity, physicochemical properties, synthesis, and potential applications in research and drug development.

## Chemical Identity and Molecular Structure

**4-(2-Hydroxyethoxy)benzaldehyde** is an organic compound characterized by a benzaldehyde core substituted with a 2-hydroxyethoxy group at the para-position.

- CAS Number: 22042-73-5[1][2][3][4][5]
- Molecular Formula: C<sub>9</sub>H<sub>10</sub>O<sub>3</sub>[1][3][4][6]
- Molecular Weight: 166.17 g/mol [1][3]
- IUPAC Name: **4-(2-hydroxyethoxy)benzaldehyde**
- Synonyms: p-(2-hydroxyethoxy)benzaldehyde, 4-(2-Hydroxy-ethoxy)-benzaldehyde[3]

The molecular structure consists of a benzene ring with an aldehyde group (-CHO) and a hydroxyethoxy group (-OCH<sub>2</sub>CH<sub>2</sub>OH) attached to carbons 1 and 4, respectively.

Molecular Structure:

Caption: 2D structure of **4-(2-Hydroxyethoxy)benzaldehyde**.

## Physicochemical and Spectral Data

The following tables summarize the key quantitative data for **4-(2-Hydroxyethoxy)benzaldehyde**.

Table 1: Physicochemical Properties

Property	Value	Source
Physical State	Solid	[3]
Boiling Point	335.2 °C (estimated)	[1]
Flash Point	138.2 °C (estimated)	[1]
logP (o/w)	0.730 (estimated)	[1]
Water Solubility	4.157 x 10 <sup>4</sup> mg/L at 25 °C (estimated)	[1]

Table 2: Spectral Data

Spectrum Type	Data	Source
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	δ 9.84 (s, 1H, CHO), 7.80 (d, J=8.4 Hz, 2H, Ar-H), 6.98 (d, J=8.4 Hz, 2H, Ar-H), 4.14 (t, J=4.4 Hz, 2H, -OCH <sub>2</sub> -), 3.98 (t, J=4.4 Hz, 2H, -CH <sub>2</sub> -), 3.03 (s, 1H, OH)	[2]

## Experimental Protocols

### Synthesis of **4-(2-Hydroxyethoxy)benzaldehyde**

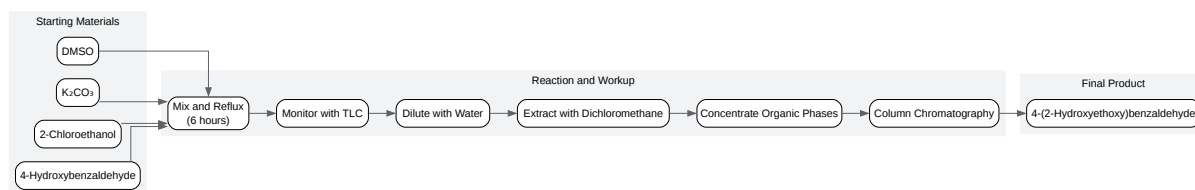
A common method for the synthesis of **4-(2-Hydroxyethoxy)benzaldehyde** is through the Williamson ether synthesis, starting from 4-hydroxybenzaldehyde and 2-chloroethanol.<sup>[2]</sup>

Materials:

- 4-hydroxybenzaldehyde
- 2-chloroethanol
- Potassium carbonate ( $K_2CO_3$ )
- Dimethylsulfoxide (DMSO)
- Dichloromethane
- Water

Procedure:<sup>[2]</sup>

- A mixture of 4-hydroxybenzaldehyde (1 mmol), 2-chloroethanol (1 mmol), and potassium carbonate (3 mmol) is prepared in dimethylsulfoxide (DMSO).
- The reaction mixture is heated and refluxed for 6 hours.
- The progress of the reaction is monitored using thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is diluted with water.
- The aqueous solution is extracted with dichloromethane.
- The organic phases are combined and the solvent is removed under reduced pressure.
- The resulting residue is purified by column chromatography to yield the final product, **4-(2-hydroxyethoxy)benzaldehyde**.



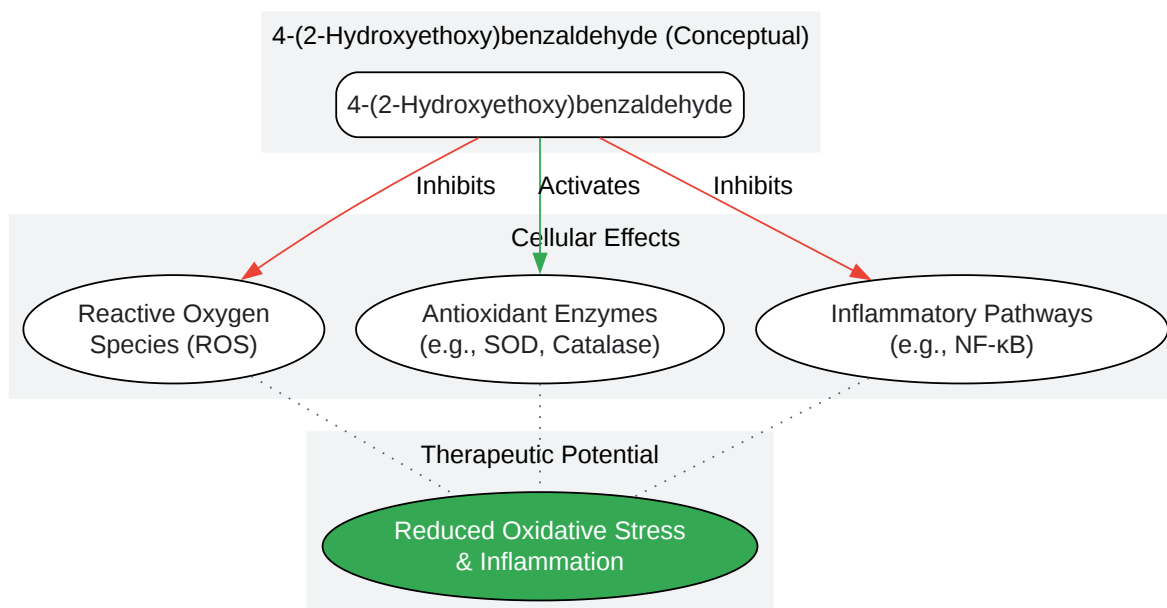
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Caption: Experimental workflow for the synthesis of **4-(2-Hydroxyethoxy)benzaldehyde**.

## Potential Applications in Drug Development

While specific research on **4-(2-hydroxyethoxy)benzaldehyde** is limited, the broader class of benzaldehyde derivatives has shown significant potential in various therapeutic areas.

**Antioxidant and Anti-inflammatory Properties:** Hydroxybenzaldehydes are known to possess antioxidant properties.<sup>[7][8]</sup> They can reduce oxidative stress by inhibiting the production of reactive oxygen species (ROS) and activating antioxidant enzymes such as superoxide dismutase (SOD) and catalase.<sup>[7][8]</sup> Furthermore, some benzaldehydes have been shown to reduce inflammatory responses by downregulating the expression of adhesion molecules and inflammatory signaling pathways.<sup>[7][8]</sup>

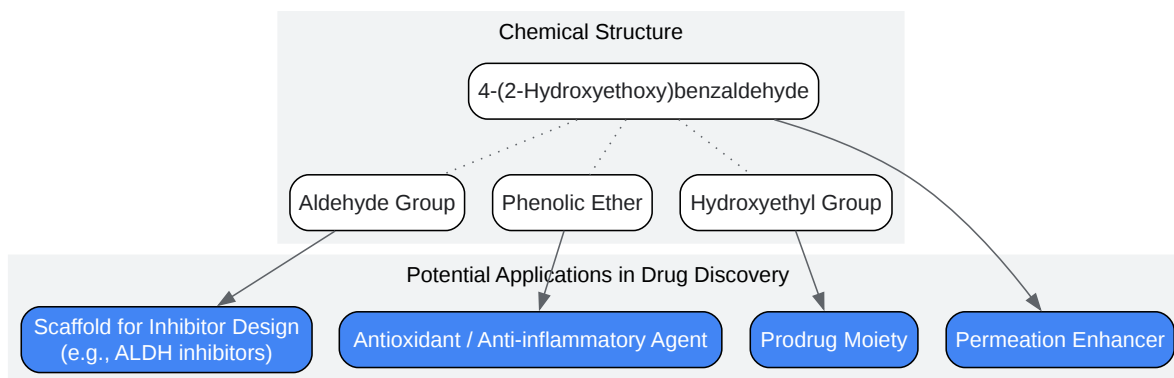


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Caption: Conceptual signaling pathway of potential antioxidant and anti-inflammatory effects.

**Enzyme Inhibition:** Recent studies have explored benzyloxybenzaldehyde derivatives as selective inhibitors of aldehyde dehydrogenase 1A3 (ALDH1A3), an enzyme overexpressed in several cancer types.[9] This suggests that the benzaldehyde scaffold could be a promising starting point for the development of novel anticancer agents.[9] Aldehyde oxidases, in general, play a significant role in drug metabolism, and understanding the interaction of new chemical entities with these enzymes is crucial in drug development.[10]

**Drug Delivery:** Benzaldehyde has been investigated as an absorption promoter, potentially enhancing the bioavailability of drugs with low membrane permeability by fluidizing the lipid bilayer of cell membranes.[11] The structural features of **4-(2-hydroxyethoxy)benzaldehyde** could be explored for similar applications in drug formulation and delivery.



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Caption: Logical relationship between the structure of **4-(2-Hydroxyethoxy)benzaldehyde** and its potential applications.

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